

2,4,6-trimethylbenzenesulfonohydrazide synthesis from mesitylenesulfonyl chloride

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Compound of Interest

Compound Name: 2,4,6-
Trimethylbenzenesulfonohydrazide

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Synthesis of 2,4,6-Trimethylbenzenesulfonohydrazide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis of **2,4,6-trimethylbenzenesulfonohydrazide** from mesitylenesulfonyl chloride. This compound serves as a crucial intermediate in various chemical syntheses, including the preparation of bioactive hydrazone derivatives.^{[1][2][3]} This document outlines the detailed experimental protocol, presents key quantitative data, and illustrates the reaction pathway and workflow.

Reaction Overview

The synthesis of **2,4,6-trimethylbenzenesulfonohydrazide** from mesitylenesulfonyl chloride is a nucleophilic substitution reaction. The nitrogen atom of hydrazine acts as a nucleophile, attacking the electrophilic sulfur atom of the sulfonyl chloride. This displaces the chloride ion and forms the sulfonohydrazide product.

Quantitative Data

The following table summarizes the key quantitative data associated with the synthesis and the final product.

Parameter	Value	Reference
Reactants		
Mesitylenesulfonyl chloride	1.0 molar equivalent	[4]
Hydrazine monohydrate	2.5 molar equivalents	[4]
Product: 2,4,6-Trimethylbenzenesulfonohydrazide		
Molecular Formula	C ₉ H ₁₄ N ₂ O ₂ S	[5][6]
Molecular Weight	214.28 g/mol	[5][6]
Melting Point	112-114 °C (decomposes)	[5][6]
Appearance	White to off-white powder	[5]
CAS Number	16182-15-3	[5][6]
Yield		
Crude Yield	Not explicitly stated, but procedure is high-yielding.	[4]

Experimental Protocol

This protocol is adapted from a well-established procedure for the synthesis of mesitylenesulfonylhydrazine.[4]

Materials:

- Mesitylenesulfonyl chloride
- Hydrazine monohydrate
- Tetrahydrofuran (THF), dry

- Dichloromethane
- Water, ice-cold
- Sodium sulfate

Equipment:

- Three-necked round-bottomed flask
- Addition funnel
- Thermometer
- Magnetic stirrer
- Ice-acetone bath
- Suction filtration apparatus (e.g., Büchner funnel)
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a three-necked round-bottomed flask equipped with a magnetic stirrer, a thermometer, and an addition funnel, dissolve mesitylenesulfonyl chloride (0.503 mol) in 175 mL of dry tetrahydrofuran (THF).
- Cooling: Cool the solution to between -10°C and 0°C using an ice-acetone bath.^[4]
- Preparation of Hydrazine Solution: In a separate flask, dissolve hydrazine monohydrate (1.26 mol) in 30 mL of ice-cold water.
- Addition of Hydrazine: Add the hydrazine solution dropwise to the stirred solution of mesitylenesulfonyl chloride via the addition funnel. Maintain the internal reaction temperature below 25°C .^[4]

- Reaction: After the addition is complete, continue stirring the mixture for an additional 45 minutes at room temperature.
- Precipitation: Pour the reaction mixture into 250 mL of ice water with stirring to precipitate the crude product.
- Filtration: Collect the crude **2,4,6-trimethylbenzenesulfonohydrazide** by suction filtration.
- Work-up:
 - Dissolve the crude product in 500 mL of dichloromethane.
 - A small amount of water (150-175 mL) will separate; transfer the mixture to a separatory funnel and remove the aqueous layer.
 - Dry the dichloromethane layer over anhydrous sodium sulfate.
 - Filter the solution to remove the drying agent.
 - Concentrate the filtrate using a rotary evaporator to obtain the purified product.

Storage:

2,4,6-Trimethylbenzenesulfonohydrazide should be stored in a freezer below 0 °C to ensure stability for several months.[5] It is a potentially flammable solid and should be handled with appropriate personal protective equipment in a fume hood.[5]

Visualizations

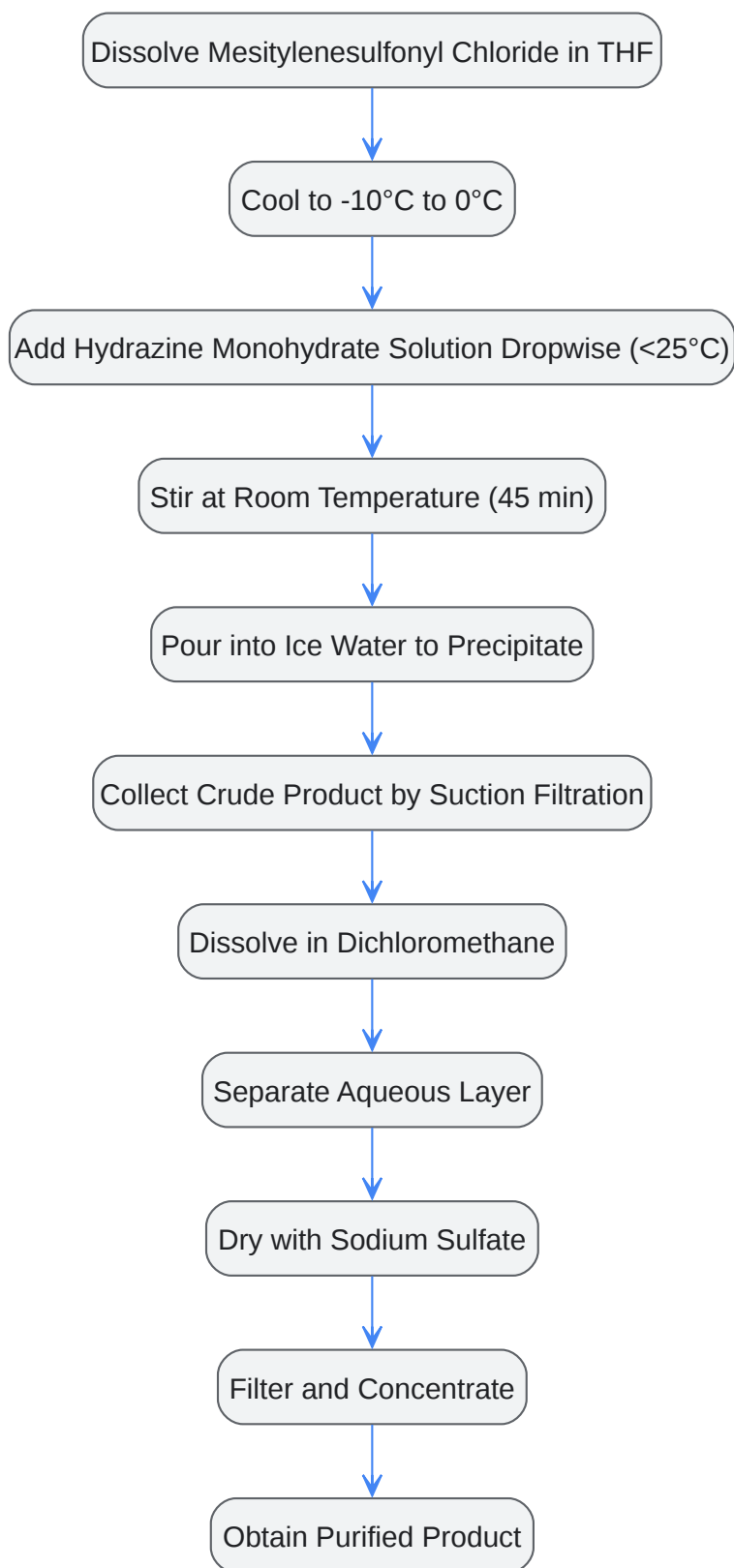
Reaction Mechanism

The following diagram illustrates the nucleophilic substitution reaction between mesitylenesulfonyl chloride and hydrazine.

Caption: Reaction of mesitylenesulfonyl chloride with hydrazine.

Experimental Workflow

The diagram below outlines the key steps in the synthesis of **2,4,6-trimethylbenzenesulfonohydrazide**.



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Caption: Workflow for the synthesis of **2,4,6-trimethylbenzenesulfonohydrazide**.

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